

prosulfocarb sulfoxide chemical structure and properties

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Compound of Interest

Compound Name: Prosulfocarb sulfoxide

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Prosulfocarb Sulfoxide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Prosulfocarb sulfoxide, a primary metabolite of the thiocarbamate herbicide prosulfocarb, plays a crucial role in the herbicidal activity of its parent compound. This technical guide provides a detailed overview of the chemical structure, physicochemical properties, and available toxicological data for **prosulfocarb sulfoxide**. It also explores the metabolic pathway of prosulfocarb and its mode of action through the inhibition of lipid synthesis. This document is intended to serve as a valuable resource for researchers and professionals engaged in the fields of agricultural science, environmental toxicology, and drug development.

Chemical Structure and Identification

Prosulfocarb sulfoxide is formed through the oxidation of the sulfur atom in the parent molecule, prosulfocarb. This transformation is a key step in its bioactivation.

Table 1: Chemical Identification of **Prosulfocarb Sulfoxide**

Identifier	Value
CAS Number	51954-81-5
Molecular Formula	C ₁₄ H ₂₁ NO ₂ S[1]
Molecular Weight	267.39 g/mol [1]
IUPAC Name	S-benzyl N,N-dipropylcarbamothioate S-oxide
Synonyms	1-[(Phenylmethyl)sulfinyl]-N,N-dipropylformamide
SMILES	<chem>CCCN(CCC)C(=O)S(=O)Cc1ccccc1</chem>

Physicochemical Properties

Detailed physicochemical data for **prosulfocarb sulfoxide** are not readily available in the literature. For context, the properties of the parent compound, prosulfocarb, are provided below.

Table 2: Physicochemical Properties of Prosulfocarb

Property	Value
Appearance	Colorless to pale yellow liquid[2]
Melting Point	-20 °C[2]
Boiling Point	341 °C[2]
Water Solubility	Insoluble[2]
Solubility in Organic Solvents	Soluble in xylene, acetone, heptane, and ethyl acetate[2]
Vapor Pressure	0.79 mPa[2]

Prosulfocarb sulfoxide is described as a colorless liquid and is soluble in chloroform and acetonitrile.

Metabolic Pathway and Mode of Action

Prosulfocarb is a pre-emergent herbicide that is absorbed by the roots and shoots of germinating seedlings.[3][4] Its herbicidal activity is attributed to the inhibition of lipid synthesis.[3][5] The metabolic activation of prosulfocarb to its sulfoxide form is crucial for its phytotoxic effects.

The proposed metabolic pathway of prosulfocarb in plants involves the oxidation of the parent compound to **prosulfocarb sulfoxide**. This is followed by further metabolism to other intermediates, including benzoic acid.



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Caption: Metabolic pathway of prosulfocarb.

The primary mode of action of prosulfocarb and its active metabolite is the inhibition of very-long-chain fatty acid (VLCFA) synthesis. This disruption of lipid production affects the formation of cell membranes, which is essential for cell growth and division in developing seedlings.

Toxicological and Ecotoxicological Profile

Comprehensive toxicological data for **prosulfocarb sulfoxide** are limited. However, available information suggests that it poses a risk to aquatic organisms.

Table 3: Ecotoxicity of Prosulfocarb and **Prosulfocarb Sulfoxide**

Organism	Test	Result (Prosulfocarb)	Result (Prosulfocarb Sulfoxide)
Daphnia	48h EC ₅₀	0.51-1.75 mg/L (moderately to highly toxic)	4.1 mg/L (moderately toxic)
Earthworms	-	Slightly toxic	Slightly toxic

A certified reference material for **prosulfocarb sulfoxide** indicates that it is classified as hazardous to the aquatic environment (Aquatic Acute 1, Aquatic Chronic 1) with the hazard statement H410: Very toxic to aquatic life with long lasting effects.

For the parent compound, prosulfocarb, the oral LD₅₀ in rats is 1820 mg/kg.[2] It is considered to have low human toxicological effects but is an irritant.[2] Long-term studies in mammals have shown effects on the liver and kidneys.[2]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **prosulfocarb sulfoxide** are not extensively published. However, general methodologies can be inferred from related literature.

Synthesis

The synthesis of prosulfocarb typically involves the reaction of dipropylamine with phosgene, followed by a reaction with benzyl mercaptan. The subsequent oxidation of prosulfocarb to **prosulfocarb sulfoxide** would likely involve the use of a suitable oxidizing agent, a common method for sulfide to sulfoxide conversion.

Analytical Methods

The analysis of prosulfocarb and its metabolites, including the sulfoxide, is often performed using chromatographic techniques coupled with mass spectrometry.

General Workflow for Analysis:



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Caption: General analytical workflow.

- Sample Preparation: Extraction from the matrix (e.g., soil, water, biological tissue) using an appropriate solvent, followed by cleanup steps to remove interfering substances.
- Chromatographic Separation: High-performance liquid chromatography (HPLC) or gas chromatography (GC) is used to separate **prosulfocarb sulfoxide** from other components in the sample.
- Mass Spectrometric Detection: Mass spectrometry (MS), often in tandem (MS/MS), is used for sensitive and selective detection and quantification.

Conclusion

Prosulfocarb sulfoxide is a key metabolite in the herbicidal action of prosulfocarb. While its role in lipid synthesis inhibition is established through the action of its parent compound, specific physicochemical and a comprehensive toxicological profile for the sulfoxide remain areas requiring further investigation. The information provided in this guide serves as a foundational resource for researchers and professionals, highlighting the current state of knowledge and identifying areas for future research.

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